

# Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) on DNA: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Alkyne Phosphoramidite, 5'-terminal*

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## Introduction

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) has emerged as a powerful and versatile bioorthogonal ligation strategy for the modification of biomolecules, including DNA.<sup>[1][2][3]</sup> This copper-free click chemistry reaction enables the covalent conjugation of a wide array of functionalities to DNA with high efficiency and specificity under mild, physiological conditions.<sup>[1][3]</sup> The reaction proceeds between a strained cyclooctyne, such as dibenzocyclooctyne (DBCO), and an azide, forming a stable triazole linkage without the need for cytotoxic copper catalysts, making it ideal for applications in living systems.<sup>[1][3][4]</sup>

These application notes provide detailed protocols for performing SPAAC on DNA, guidance on optimizing reaction conditions, and an overview of its diverse applications in research and drug development.

## Key Advantages of SPAAC for DNA Modification

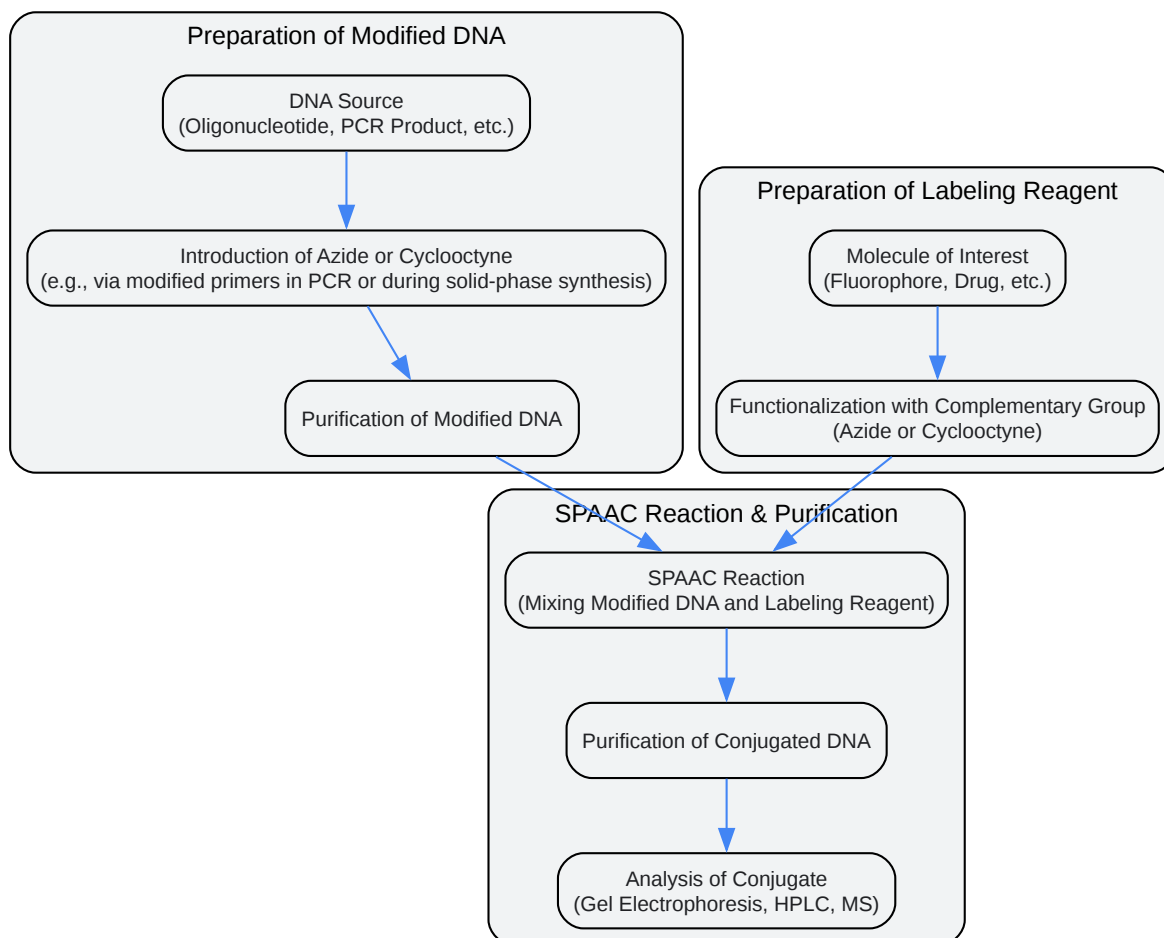
- **Bioorthogonality:** The azide and cyclooctyne groups are abiotic and do not react with naturally occurring functional groups in biological systems, ensuring highly specific labeling.<sup>[1]</sup>

- **Copper-Free:** The elimination of copper catalysts circumvents issues of cellular toxicity and DNA damage associated with the copper-catalyzed azide-alkyne cycloaddition (CuAAC).[\[4\]](#)[\[5\]](#)
- **High Efficiency and Fast Kinetics:** The reaction is driven by the release of ring strain in the cyclooctyne, leading to rapid and high-yielding conjugation even at low concentrations.[\[6\]](#)[\[7\]](#)
- **Mild Reaction Conditions:** SPAAC proceeds efficiently at physiological pH and temperature, preserving the integrity and function of the DNA.[\[3\]](#)
- **Versatility:** A wide range of molecules, including fluorophores, biotin, peptides, and drugs, can be conjugated to DNA.[\[3\]](#)

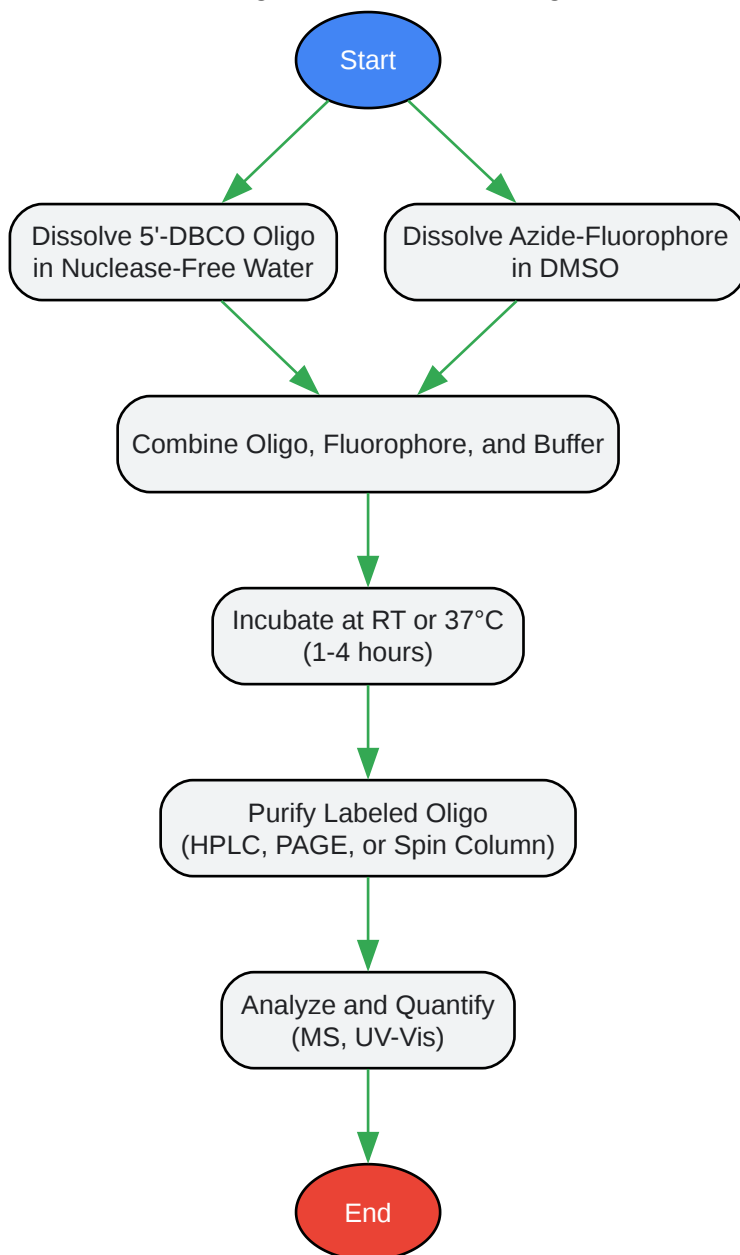
## Experimental Workflows and Logical Relationships

The general workflow for performing SPAAC on DNA involves the preparation of azide- or cyclooctyne-modified DNA, followed by the click reaction with the corresponding functionalized molecule and subsequent purification.

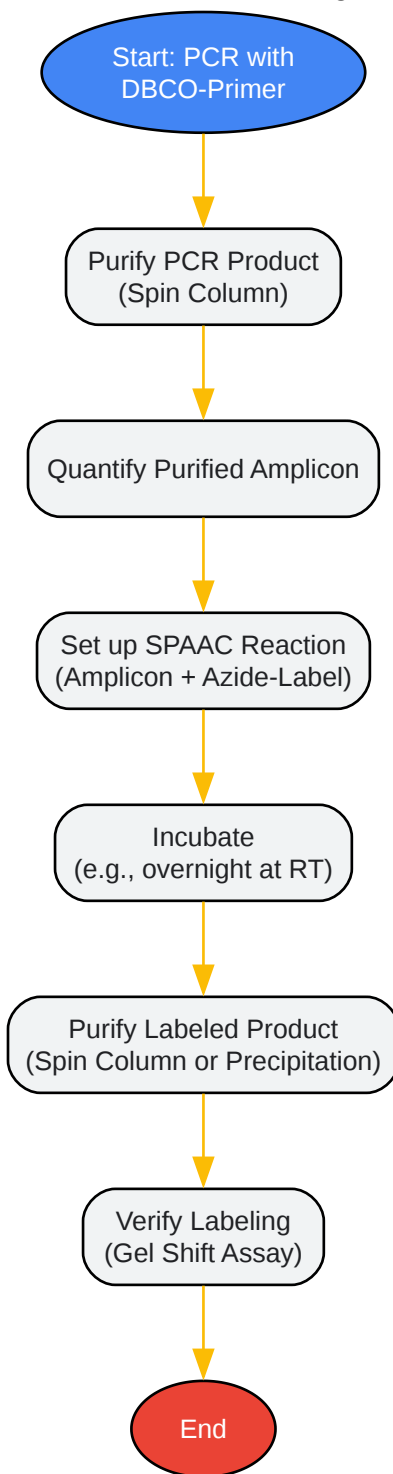
## General Workflow for SPAAC on DNA



## Protocol 1: Oligonucleotide Labeling Workflow



## Protocol 2: Post-PCR Labeling Workflow

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## References

- 1. bioconjugation.bocsci.com [bioconjugation.bocsci.com]
- 2. books.rsc.org [books.rsc.org]
- 3. vectorlabs.com [vectorlabs.com]
- 4. Strain-promoted “click” chemistry for terminal labeling of DNA - PMC [pmc.ncbi.nlm.nih.gov]
- 5. SPAAC-NAD-seq, a sensitive and accurate method to profile NAD<sup>+</sup>-capped transcripts - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Click Nucleic Acid Ligation: Applications in Biology and Nanotechnology - PMC [pmc.ncbi.nlm.nih.gov]
- 7. manu56.magtech.com.cn [manu56.magtech.com.cn]
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